

Disilanol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disilanol*

Cat. No.: *B1248394*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disilanol ($\text{H}_3\text{SiSiH}_2\text{OH}$) is the simplest acyclic silanol containing a silicon-silicon bond. As a silicon analogue of ethanol, it has garnered interest for its potential role in materials science and as a structural motif in medicinal chemistry. However, its inherent instability presents significant challenges to its synthesis, isolation, and characterization. This technical guide provides a comprehensive overview of **disilanol**, summarizing its chemical identifiers, properties, and the current understanding of its synthesis and reactivity. It also touches upon the broader context of silanols in biological systems and drug discovery, acknowledging the limited specific data available for the parent **disilanol**.

Chemical Identifiers and Properties

A summary of the key identifiers and computed properties for **disilanol** is presented below.

Identifier Type	Value
CAS Number	87963-93-7[1]
IUPAC Name	hydroxy(silyl)silane[1]
Molecular Formula	H ₆ OSi ₂ [1]
Molecular Weight	78.22 g/mol [1]
InChI	InChI=1S/H ₆ OSi ₂ /c1-3-2/h1H,3H ₂ ,2H ₃ [1]
InChIKey	GKOZKEKDBJADSV-UHFFFAOYSA-N[1]
SMILES	O[SiH ₂][SiH ₃][1]
Synonyms	disilanol, hydroxy(silyl)silane, CHEBI:37174[1]

Synthesis and Reactivity

The synthesis of the parent **disilanol** is challenging due to its propensity to undergo self-condensation to form disiloxane (H₃Si-O-SiH₃).^[2] While specific, detailed experimental protocols for the isolation of unsubstituted **disilanol** are not readily available in the literature, general methods for the synthesis of substituted silanols can be adapted. The most common approach involves the controlled hydrolysis of a corresponding halosiloane or alkoxy silane.

General Experimental Protocol: Catalytic Hydrolysis of a Dihydrosilane (Adapted for Disilanol)

This protocol is a generalized procedure adapted from the synthesis of substituted silanols and may require significant optimization for the successful synthesis and trapping of **disilanol**.^[3]

Objective: To synthesize **disilanol** via the catalytic hydrolysis of disilane.

Materials:

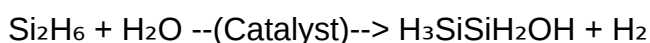
- Disilane (Si₂H₆)
- Deoxygenated Tetrahydrofuran (THF), anhydrous

- Degassed, deionized water
- Rhodium(III) or Iridium(III) catalyst complex (e.g., $\{\text{MCl}[\text{SiMe}_2(\text{o-C}_6\text{H}_4\text{PPh}_2)]_2\}$)[3]
- Schlenk line and glassware
- Pressure-rated reaction vessel

Procedure:

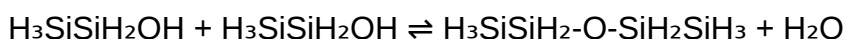
- All manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk techniques to prevent premature hydrolysis and condensation.[3]
- In a flame-dried, pressure-rated reaction vessel, dissolve the catalyst in anhydrous, deoxygenated THF.
- Add a stoichiometric amount of degassed, deionized water to the solution.
- Introduce a controlled amount of disilane gas into the reaction vessel.
- The reaction mixture is stirred at a controlled temperature (e.g., 25°C) and monitored for the evolution of hydrogen gas, which indicates the progress of the hydrolysis.[3]
- Upon completion, the product would ideally be analyzed in situ using spectroscopic methods (e.g., NMR, IR) due to its expected instability.

Expected Reaction:



Stability and Condensation

Simple silanols, including **disilanol**, are known to be unstable and readily undergo condensation to form siloxanes.[2] This reaction is catalyzed by both acids and bases. The driving force for this condensation is the formation of a thermodynamically stable Si-O-Si bond.



The stability of silanols can be enhanced by the presence of bulky substituents on the silicon atom, which sterically hinder the condensation reaction.

Analytical Characterization

Due to its instability, the characterization of **disilanol** would likely require in situ spectroscopic analysis of the reaction mixture.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{29}Si NMR would be crucial for identifying the Si-H and Si-OH protons and the silicon environments.
- Infrared (IR) Spectroscopy: The presence of a characteristic O-H stretching vibration for the silanol group and Si-H stretching vibrations would be expected.
- Mass Spectrometry (MS): High-resolution mass spectrometry could be used to confirm the molecular weight and fragmentation pattern of **disilanol**.

Biological Activity and Drug Development Applications

There is a scarcity of data on the specific biological activity of **disilanol**. However, the broader class of silanols has been investigated in the context of drug discovery and toxicology.

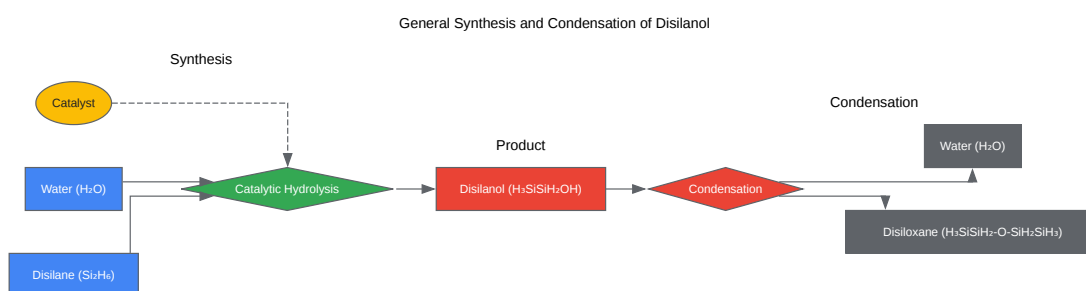
Silanols are known to be more acidic than their carbon analogues (alcohols) and can act as hydrogen bond donors.^[4] This property can be exploited in drug design to enhance binding affinity to biological targets.^[4] Silicon-containing compounds, in general, are often more lipophilic than their carbon counterparts, which can influence their pharmacokinetic properties.^[5]

Recent studies have highlighted the role of specific surface silanol groups on silica particles in inducing toxicity. "Nearly free silanols" have been identified as key moieties that can interact with cell membranes and trigger inflammatory responses.^[3] This suggests that the biological effects of silanols are highly dependent on their chemical environment and accessibility.

The potential for silanols to interact with metal ions, such as aluminum and iron, has also been noted, which could have implications for their biological effects in various physiological and pathological processes.^[6]

Signaling Pathways and Experimental Workflows

Given the lack of specific biological data for **disilanol**, diagrams of signaling pathways are not feasible. However, a logical workflow for the synthesis and subsequent condensation of **disilanol** can be visualized.



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Caption: A logical workflow illustrating the catalytic synthesis of **disilanol** from disilane and its subsequent condensation to disiloxane.

Conclusion

Disilanol remains a challenging molecule to study due to its inherent instability. While its fundamental chemical identifiers and properties can be computationally derived, experimental data, particularly regarding its synthesis and biological activity, are scarce. The broader understanding of silanol chemistry suggests that **disilanol** could possess interesting properties relevant to materials science and drug discovery. However, future research will need to

overcome the significant synthetic hurdles to enable a more thorough investigation of this simple yet elusive molecule. For drug development professionals, the key takeaway is the potential of the silanol moiety as a hydrogen-bonding component and a means to modulate physicochemical properties, though the instability of simple silanols like **disilanol** currently limits their direct application.

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- To cite this document: BenchChem. [Disilanol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1248394#disilanol-cas-number-and-identifiers>]

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